

Proper Disposal of N-Acetyl-D-methionine-d4: A Step-by-Step Guide

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Compound of Interest

Compound Name: *N-Acetyl-D-methionine-d4*

Cat. No.: *B15599367*

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This guide provides essential safety and logistical information for the proper disposal of **N-Acetyl-D-methionine-d4**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The procedures outlined are based on standard laboratory practices for non-hazardous chemical waste.

I. Immediate Safety and Handling Precautions

While **N-Acetyl-D-methionine-d4** is not classified as a hazardous substance, proper laboratory hygiene and safety practices should always be followed.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE): Before handling the compound, ensure the following PPE is worn:

- **Eye Protection:** Use safety glasses or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[4\]](#)
- **Hand Protection:** Handle with gloves. Inspect gloves prior to use and use a proper glove removal technique to avoid skin contact.[\[4\]](#) Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[\[4\]](#)
- **Body Protection:** Wear a laboratory coat.
- **Respiratory Protection:** If dust is generated, use a NIOSH-approved dust mask.[\[1\]](#)

General Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)

II. Quantitative Safety Data Summary

The following table summarizes key quantitative data for N-Acetyl-DL-methionine, which is expected to be comparable to the d4 variant.

Property	Value	Source
Melting Point/Range	114 - 117 °C / 237.2 - 242.6 °F	[2]
Boiling Point/Range	529 °F / 276 °C (Decomposes)	[1]
Acute Toxicity (Oral LD50)	> 5,000 mg/kg (Rat)	
Partition Coefficient	log Pow: -1.87	[1]

III. Step-by-Step Disposal Protocol

This protocol outlines the procedure for the disposal of **N-Acetyl-D-methionine-d4**, from initial collection to final hand-off to a licensed waste disposal service.

1. Waste Collection:

- Collect waste **N-Acetyl-D-methionine-d4**, including any surplus or spilled material, in a dedicated, properly labeled, and sealed container.
- For spills, sweep up the solid material, taking care to avoid dust formation, and place it into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)[\[4\]](#)

2. Waste Storage:

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[4\]](#)
- Ensure the container is tightly closed.[\[1\]](#)[\[5\]](#)

3. Waste Labeling:

- Clearly label the waste container with the full chemical name: "**N-Acetyl-D-methionine-d4**".
- Include any relevant hazard information (though it is not classified as hazardous).

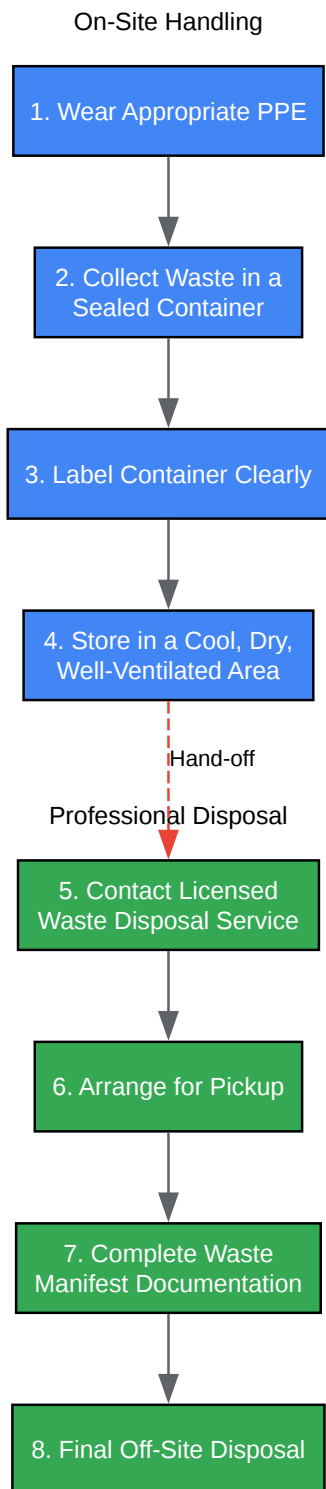
4. Final Disposal:

- Dispose of the waste through a licensed professional waste disposal service.^[4] Do not dispose of it in regular trash or pour it down the drain.^[4]
- Contaminated packaging should be disposed of as unused product.^[4]

IV. Experimental Workflow and Diagrams

Disposal Workflow Diagram:

Figure 1. Disposal Workflow for N-Acetyl-D-methionine-d4



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Figure 1. Disposal Workflow for **N-Acetyl-D-methionine-d4**. This diagram outlines the key steps from on-site handling to final disposal by a licensed service.

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References

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